

# 5-Bromo-6-methyl-1H-indazole safety and handling

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## Compound of Interest

Compound Name: 5-Bromo-6-methyl-1H-indazole

Cat. No.: B1292586

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An In-depth Technical Guide to the Safety and Handling of **5-Bromo-6-methyl-1H-indazole**

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount to ensuring both personal safety and experimental integrity. This document provides a comprehensive technical guide on the safety, handling, and emergency procedures for **5-Bromo-6-methyl-1H-indazole** (CAS No. 885223-72-3).

## Chemical Identification

Identifier	Value
Product Name	5-Bromo-6-methyl-1H-indazole
CAS Number	885223-72-3
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrN <sub>2</sub>
Molecular Weight	211.06 g/mol
Synonyms	Not Available
Intended Use	For research and development purposes only. Not for medicinal, household, or other uses.[1]

## Hazard Identification and Classification

**5-Bromo-6-methyl-1H-indazole** is classified as a hazardous substance. The primary hazard is acute oral toxicity.[2]

#### GHS Classification Summary

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]	GHS07 (Exclamation Mark)	Warning[2]
Skin Irritation	Category 2	H315: Causes skin irritation[1]	GHS07 (Exclamation Mark)	Warning
Eye Irritation	Category 2A	H319: Causes serious eye irritation[1]	GHS07 (Exclamation Mark)	Warning
Respiratory Irritation*	Category 3	H335: May cause respiratory irritation[1]	GHS07 (Exclamation Mark)	Warning

\*Note: Skin, eye, and respiratory irritation classifications are based on data for the closely related isomer, 5-Bromo-7-methyl-1H-indazole, and should be considered potential hazards.[1]

#### Precautionary Statements:

- Prevention: P261 (Avoid breathing dust), P264 (Wash hands and exposed skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P280 (Wear protective gloves/eye protection).[1][2][3]
- Response: P301+P317 (IF SWALLOWED: Get medical help), P330 (Rinse mouth).[1][2] For eye contact, P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1] For inhalation, P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing).[1][3]

- Storage: P405 (Store locked up).[1][3]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[1]

## Physical and Chemical Properties

Quantitative data for **5-Bromo-6-methyl-1H-indazole** is limited. The following table includes available data for the target compound and a closely related isomer for reference.

Property	Value	Source Compound
Physical Form	Solid	5-Bromo-6-methyl-1H-indazole
Melting Point	184-185°C	5-Bromo-7-methyl-1H-indazole[1]
Boiling Point	346.2°C at 760 mmHg	5-Bromo-7-methyl-1H-indazole[1]
Density	1.654 g/cm <sup>3</sup>	5-Bromo-7-methyl-1H-indazole[1]
Flash Point	Not applicable	5-Bromo-6-methyl-1H-indazole
Storage Class	11 - Combustible Solids	5-Bromo-6-methyl-1H-indazole

## Experimental Protocols and Methodologies

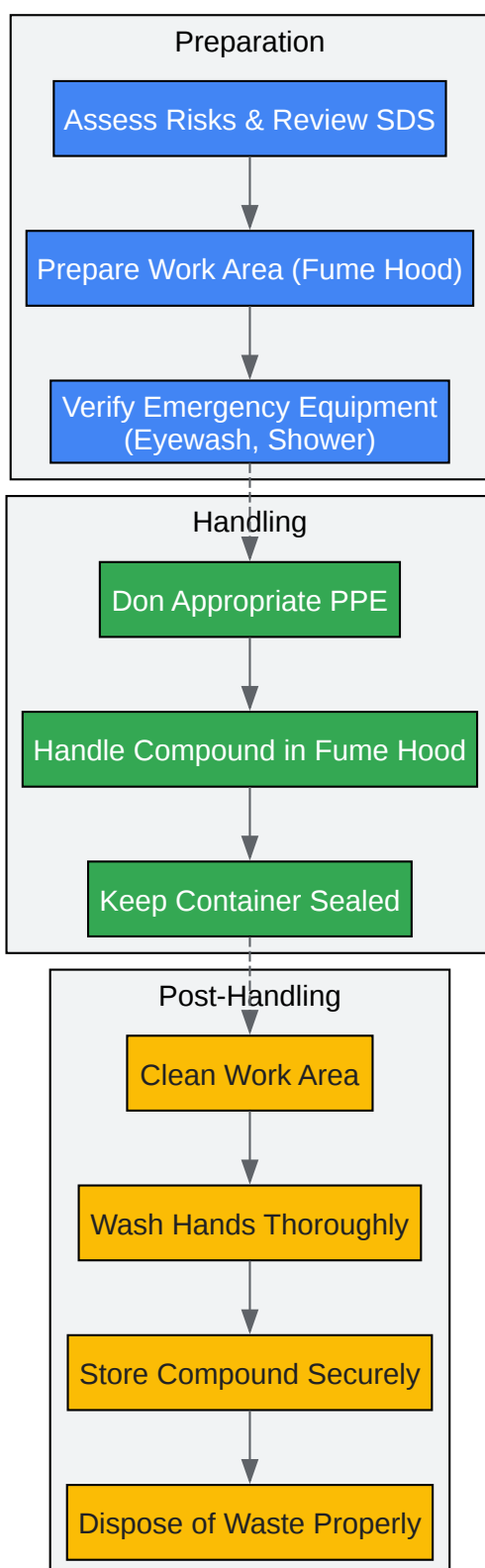
Detailed toxicological and safety-related experimental protocols for this specific compound are not publicly available. However, standard procedures for handling, spill response, and first aid are outlined below based on safety data sheet recommendations.

### General Handling Protocol

This protocol outlines the standard procedure for handling **5-Bromo-6-methyl-1H-indazole** in a laboratory setting.

- Preparation: Before handling, ensure the work area is clean and uncluttered. A chemical fume hood must be used.[4] Verify that an eyewash station and safety shower are accessible.[5]

- Personal Protective Equipment (PPE): Don appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and tightly fitting safety goggles.[4] For operations that may generate dust, a NIOSH-approved respirator is recommended.[6]
- Handling: Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[3] Do not eat, drink, or smoke in the handling area.[2] Keep the container tightly sealed when not in use.[3]
- Post-Handling: Wash hands and any exposed skin thoroughly with soap and water after handling.[3] Launder contaminated clothing separately before reuse.[3]
- Storage: Store in a cool, dry, well-ventilated area in the original, tightly sealed container.[3] Store locked up and away from incompatible materials such as strong oxidizing agents.[1][5]

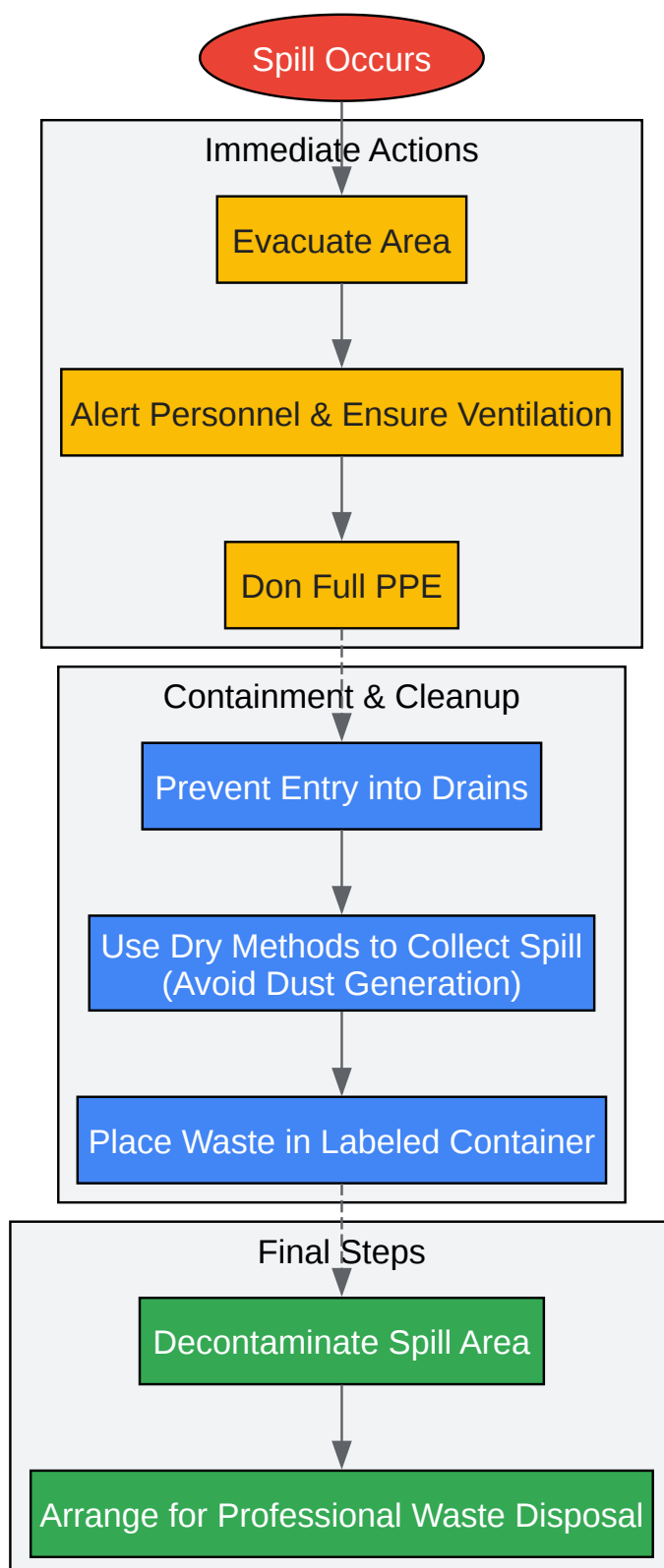


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Caption: Standard workflow for safely handling **5-Bromo-6-methyl-1H-indazole**.

## Accidental Release (Spill) Protocol

- Evacuation and Ventilation: Evacuate non-essential personnel from the spill area. Ensure adequate ventilation. Remove all sources of ignition.[\[1\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[7\]](#)
- Cleanup (Dry Spill): Use dry clean-up procedures and avoid generating dust.[\[3\]](#) Carefully sweep or vacuum the material. Place the collected material into a clean, dry, sealable, and appropriately labeled container for disposal.[\[3\]](#)
- Decontamination: Wash the spill area thoroughly with soap and water.[\[3\]](#)
- Waste Disposal: Dispose of the contaminated material and absorbents as hazardous waste through a licensed professional waste disposal service.[\[4\]](#)



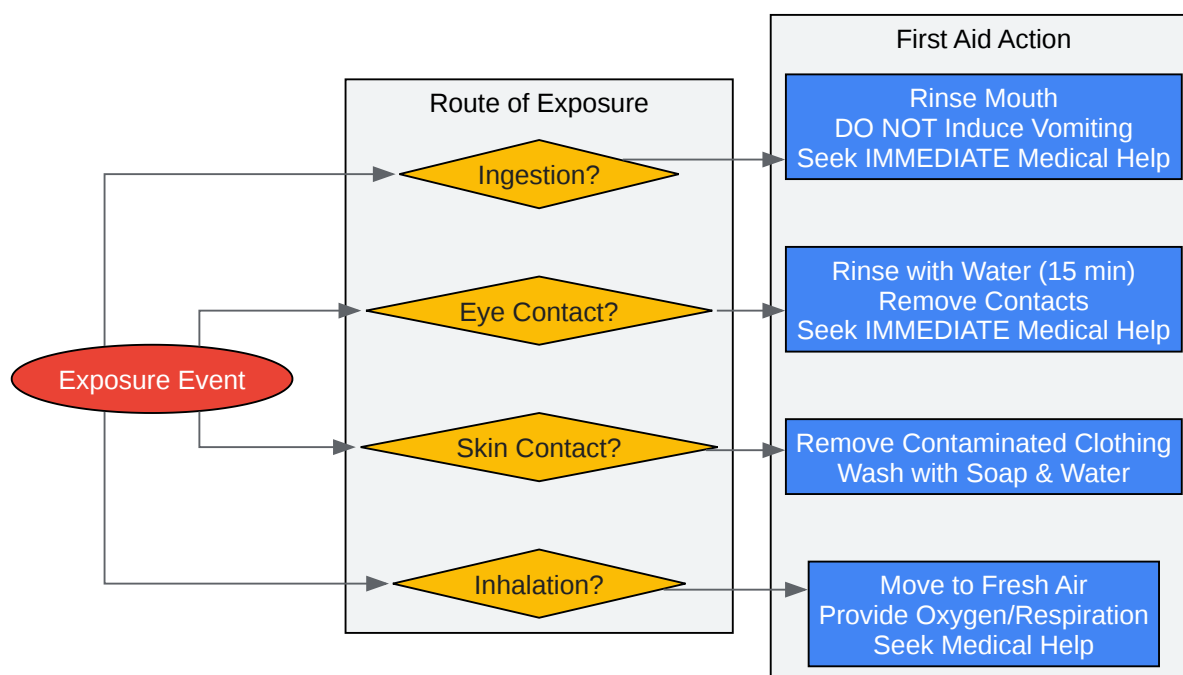
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Caption: Emergency response workflow for a spill of **5-Bromo-6-methyl-1H-indazole**.

## First Aid Measures

Immediate medical attention is required in case of significant exposure.

- If Inhaled: Move the victim to fresh air.[1] If breathing is difficult, give oxygen. If not breathing, provide artificial respiration. Consult a doctor immediately.[1]
- In Case of Skin Contact: Immediately take off contaminated clothing.[1] Wash the affected area with soap and plenty of water.[1] If skin irritation occurs, seek medical advice.[5]
- In Case of Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, holding the eyelids apart.[1][5] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[6]
- If Swallowed: Rinse mouth with water.[2] Do NOT induce vomiting.[6] Never give anything by mouth to an unconscious person.[7] Call a doctor or Poison Control Center immediately.[8]





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Caption: Decision-making guide for first aid measures.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[1][7]
- Specific Hazards: The compound is not considered a significant fire risk; however, containers may burn.[3] Thermal decomposition can lead to the release of irritating gases and hazardous combustion products, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and hydrogen bromide.[5]
- Advice for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear for firefighting if necessary.[1]

## Stability and Reactivity

- Reactivity: No data available on specific reactivity.
- Chemical Stability: Assumed to be stable under recommended storage conditions.
- Conditions to Avoid: Excess heat, dust formation, and exposure to moisture.[5]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and amines.[5]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide.[5]

## Toxicological and Ecological Information

- Toxicological Information: The primary known toxicological effect is that it is harmful if swallowed (Acute Toxicity, Oral, Category 4).[2] Other toxicological properties have not been fully investigated.[5] Data for skin, eye, and respiratory irritation is inferred from similar compounds.[1] No quantitative toxicity data (e.g., LD50) is available in the searched documents.

- Ecological Information: No data is available regarding the ecological effects of this compound.[8] It should not be released into the environment, and spillage into drains or waterways should be prevented.[3][6]

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